

Essential Safety and Logistics for Handling Daimuron

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For laboratory personnel, including researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **Daimuron**, a phenylurea herbicide.

Hazard Identification and First Aid

Daimuron is classified as harmful if inhaled.[1] Direct contact with eyes may cause temporary irritation.[1] It is crucial to be aware of these potential hazards and the appropriate first-aid measures.



Hazard	First-Aid Measures		
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a poison center or doctor. Oxygen or artificial respiration may be administered if needed.[1]		
Eye Contact	Rinse eyes with water. Do not rub the eyes. If irritation develops and persists, seek medical attention.[1]		
Skin Contact	Rinse the affected area with water. If skin irritation develops and persists, get medical attention.[1]		
Ingestion	Rinse the mouth. Seek medical attention if symptoms occur.		

Note: Symptoms may be delayed. It is important to keep the affected individual under observation.

Personal Protective Equipment (PPE)

The following personal protective equipment is essential to minimize exposure and ensure safety when handling **Daimuron**.



PPE Category	Specifications		
Respiratory Protection	Use a respirator if airborne levels are expected to exceed exposure limits. Always wear a respirator when mixing or filling highly toxic pesticides.		
Eye/Face Protection	Wear safety glasses with front, brow, and temple protection, or a face shield.		
Hand Protection	Wear unlined, elbow-length chemical-resistant gloves. Nitrile, butyl, and neoprene gloves offer good protection against both dry and liquid pesticides. Do not use leather or cotton gloves.		
Skin and Body Protection	Wear a clean, dry protective suit or coveralls that cover the entire body from wrists to ankles over regular work clothes. Wear unlined, chemical-resistant boots that cover the ankles. Pant legs should be worn outside the boots.		

Handling and Storage

Proper handling and storage are critical to maintaining the stability of **Daimuron** and preventing accidental exposure.

- Handling:
 - Minimize dust generation and accumulation.
 - Avoid breathing dust.
 - Use only outdoors or in a well-ventilated area.
 - Observe good industrial hygiene practices.
- Storage:
 - Store in the original, tightly closed container in a cool, dry, and well-ventilated place.



- Store away from incompatible materials.
- Do not store pesticides next to food or feed.
- Keep storage locations secured.

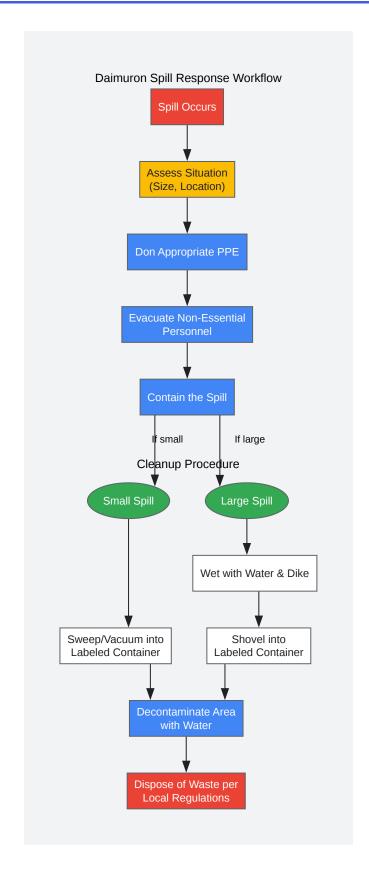
Spill Response Plan

In the event of a spill, immediate and appropriate action is necessary to contain the material and prevent environmental contamination.

- Ensure Personnel Safety: Keep unnecessary personnel away from the spill area. Be upwind
 of the spill if possible. Ensure adequate ventilation.
- Contain the Spill: Stop the flow of material if it is safe to do so.
- Clean-up Procedures:
 - Small Spills: Sweep or vacuum up the spillage and collect it in a suitable container for disposal. Avoid dispersal of dust in the air.
 - Large Spills: Wet the material with water to prevent dust formation and dike the area for later disposal. Shovel the material into a waste container.
- Decontamination: After the product has been recovered, flush the area with water.
- Disposal: Dispose of the waste and residues in accordance with local authority requirements.
 Never return spilled material to the original containers for re-use.

Below is a workflow diagram for handling a **Daimuron** spill.





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Daimuron Spill Response Workflow





Disposal Plan

Proper disposal of **Daimuron** and its containers is crucial to prevent environmental contamination.

- Unused Product: Dispose of unwanted pesticide products as household hazardous waste.
 Contact your local hazardous waste disposal facility or your state's environmental agency for guidance.
- Empty Containers: Never reuse pesticide containers. Triple rinse the container by filling it
 one-quarter full with water, closing the lid tightly, shaking, and then emptying the contents
 into the spray tank, allowing it to drain for 30 seconds. Repeat this process two more times.
 Puncture the container and dispose of it in the trash or as directed by local regulations.
- Transportation for Disposal:
 - Keep the pesticide in its original container with the label attached.
 - Secure containers to prevent shifting and spilling during transport.
 - Do not transport pesticides in the passenger compartment of a vehicle.

Quantitative Data

The following tables summarize the key quantitative data for **Daimuron**.

Physical and Chemical Properties



Property	Value	
Molecular Formula	C17H20N2O	
Molecular Weight	268.35 g/mol	
Melting Point	203 °C	
Boiling Point	394.4 °C at 760 mmHg	
Flash Point	134 °C	
Water Solubility	4.47e-06 M	

Toxicological Data

Test	Species	Route	Value	Exposure Time
LC50	Rat	Inhalation	3250 mg/m ³	4 hours
LD50	Rat	Dermal	> 2000 mg/kg	-

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